

2-(2-Methylpropoxy)-3-nitropyridine: Technical Synthesis and Application Guide

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Compound of Interest

Compound Name: 2-(2-Methylpropoxy)-3-nitropyridine

Cat. No.: B8025882

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CAS Number: 878407-50-2 Compound Class: Nitropyridine / Alkoxy pyridine Intermediate

Molecular Formula:

Molecular Weight: 196.20 g/mol [\[1\]](#)

Executive Technical Summary

2-(2-Methylpropoxy)-3-nitropyridine (also known as 2-isobutoxy-3-nitropyridine) serves as a critical electrophilic scaffold in the synthesis of fused heterocyclic systems, particularly imidazo[4,5-b]pyridines.[\[1\]](#) Its structural utility lies in the ortho-nitro effect: the C3-nitro group activates the C2 position for nucleophilic aromatic substitution () while simultaneously serving as a latent amine precursor.[\[1\]](#)

For drug development professionals, this compound is not merely a building block but a strategic "turn-key" intermediate. It enables the rapid construction of kinase inhibitor libraries (e.g., JAK, GSK-3) by providing a pre-functionalized pyridine core that avoids the harsh conditions typically required to install alkoxy substituents on electron-deficient rings.[\[1\]](#)

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8][9][10]

Property	Data	Technical Note
CAS Number	878407-50-2	Primary identifier for the nitro-precursor.[1]
Downstream CAS	58443-07-5	CAS for the reduced amine (2-(2-methylpropoxy)pyridin-3-amine).[1]
Structure	Pyridine ring, 3-NO ₂ , 2-OiBu	The isobutoxy group provides steric bulk and lipophilicity (LogP modulation).
Appearance	Yellow crystalline solid or oil	Nitro group conjugation imparts yellow color.
Solubility	DCM, EtOAc, DMSO, DMF	Poor water solubility; requires organic co-solvents for reactions.
Reactivity	High (active)	Susceptible to nucleophilic attack at C2; Nitro group reducible to amine.

Synthesis Protocol: Nucleophilic Aromatic Substitution

The synthesis relies on the

mechanism where the nitro group at C3 acts as an electron-withdrawing group (EWG), activating the leaving group (typically Chlorine) at C2.

Reagents & Stoichiometry

- Substrate: 2-Chloro-3-nitropyridine (1.0 equiv)
- Nucleophile: 2-Methylpropan-1-ol (Isobutanol) (1.2 – 1.5 equiv)[1]

- Base: Sodium Hydride (NaH, 60% dispersion) or Potassium tert-butoxide (t-BuOK) (1.1 – 1.3 equiv)[1]
- Solvent: Anhydrous THF or DMF (0.2 M concentration)

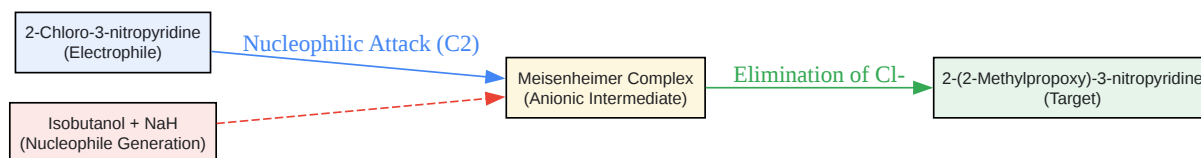
Step-by-Step Methodology

- Activation (0°C): In a flame-dried flask under Argon, suspend NaH (1.2 equiv) in anhydrous THF.
- Alkoxide Formation (0°C → RT): Add Isobutanol (1.2 equiv) dropwise. Evolution of gas will be observed. Stir for 30 minutes at room temperature (RT) to ensure complete formation of sodium isobutoxide.
- Addition (-10°C): Cool the mixture to -10°C. Add a solution of 2-Chloro-3-nitropyridine in THF dropwise. Critical: Control the exotherm to prevent competitive attack at other ring positions or polymerization.
- Reaction (RT → 60°C): Allow to warm to RT. If TLC indicates incomplete conversion after 2 hours, heat to 60°C. The reaction is driven by the formation of the stable Meisenheimer complex intermediate.
- Workup: Quench with saturated (aq). Extract with Ethyl Acetate (3x).[1] Wash combined organics with brine, dry over , and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc gradient). The product is typically a yellow solid.

Mechanistic Logic & Visualization

The reaction proceeds via an Addition-Elimination pathway.[1] The C3-nitro group is essential; it withdraws electron density from the ring (inductive and resonance effects), making C2 highly electrophilic.

Diagram 1: Synthesis Pathway ()



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Caption: The

pathway showing the activation of C2 by the nitro group, leading to chloride displacement.[1]

Applications in Drug Discovery: The Imidazopyridine Scaffold

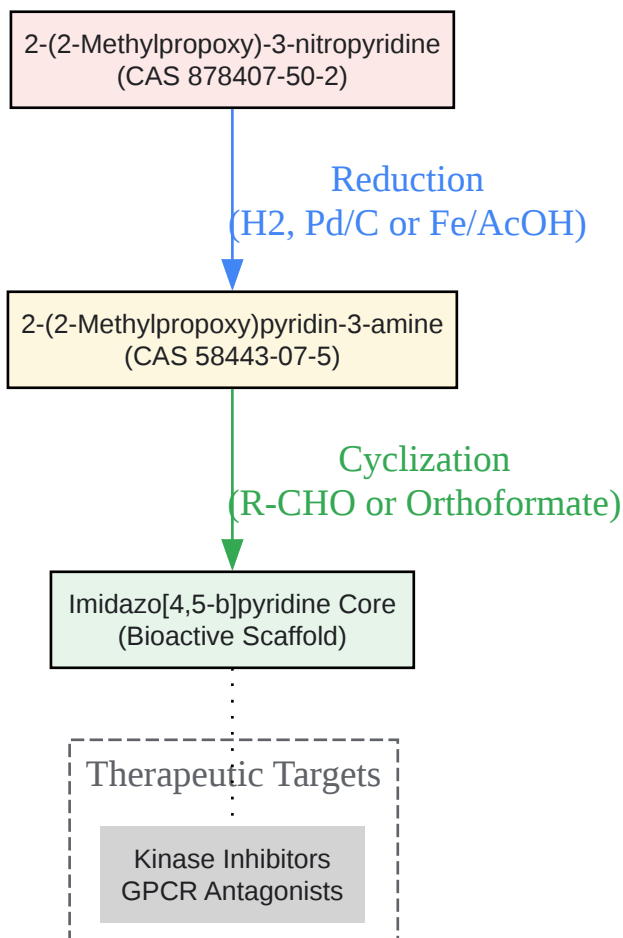
The primary value of **2-(2-Methylpropoxy)-3-nitropyridine** is its role as a precursor to 2-alkoxy-3-aminopyridines, which are subsequently cyclized to form imidazo[4,5-b]pyridines.[1] This scaffold is ubiquitous in medicinal chemistry, appearing in inhibitors for:

- Aurora Kinases (Oncology)
- JAK/STAT Pathway (Autoimmune diseases)
- GPCRs (Adenosine receptors)

Downstream Workflow

- Reduction: The nitro group is reduced to an amine using
or
.
 - Product: 2-(2-Methylpropoxy)pyridin-3-amine (CAS 58443-07-5).[1]
- Cyclization: The resulting diamine-like structure (with the ring nitrogen and exocyclic amine) reacts with a carbon electrophile (e.g., Triethyl orthoformate or an aldehyde) to close the imidazole ring.

Diagram 2: From Nitro-Pyridine to Drug Scaffold



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Caption: Transformation of the nitro intermediate into the bioactive imidazo[4,5-b]pyridine scaffold.

Safety & Handling (MSDS Highlights)

- Hazards: Nitro compounds are potentially explosive if heated under confinement. 2-Chloro-3-nitropyridine residues can be skin sensitizers.[1]
- Storage: Store at 2-8°C under inert atmosphere (or Ar).
- Disposal: High nitrogen content; dispose of via incineration with afterburner and scrubber.

References

- Chemical Source & Identity: **2-(2-Methylpropoxy)-3-nitropyridine** (CAS 878407-50-2).[1]
ChemSRC. Available at: [\[Link\]](#)
- Downstream Amine Identity: 2-(2-Methylpropoxy)pyridin-3-amine (CAS 58443-07-5).[1]
PubChem, National Library of Medicine. Available at: [\[Link\]](#)
- Synthetic Methodology (

): Nucleophilic Functionalization of 2-R-3-Nitropyridines. BenchChem / MDPI. General protocols for 2-alkoxy-3-nitropyridine synthesis. Available at: [\[Link\]](#)

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Sources

- 1. 851411-91-1_CAS号:851411-91-1_N-mesityl-2-((1-methyl-1H-indol-3-yl)thio)acetamide - 化源网 [\[m.chemsrc.com\]](https://m.chemsrc.com)
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